

Technical Support Center: CuInSe₂ Photovoltaic Device Degradation

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Compound of Interest

Compound Name: *Copper indium selenide*

CAS No.: *12018-95-0*

Cat. No.: *B076934*

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This technical support center provides troubleshooting guidance and answers to frequently asked questions regarding the degradation mechanisms in **Copper Indium Selenide** (CuInSe₂, or CIS) and related Cu(In,Ga)Se₂ (CIGS) photovoltaic devices. The information is intended for researchers and scientists working on the development and characterization of these technologies.

Troubleshooting Guide

This guide addresses specific performance issues you may encounter during your experiments. Each section details potential causes, recommended analytical steps, and possible solutions.

Issue 1: Rapid decrease in Open-Circuit Voltage (V_{oc}) and Fill Factor (FF) after air exposure.

- Question: My unpackaged CIS device showed good initial performance, but the V_{oc} and FF dropped significantly after being stored in ambient air for a few hours/days. What is the likely cause and how can I fix it?

- Answer: This is a common issue caused by the oxidation of the CIS absorber layer surface upon exposure to air.[1][2] This oxidation creates surface defects that increase recombination, leading to a reduction in the quasi-Fermi level splitting (qFLs), which directly impacts V_{oc} . [3] The degradation is often more rapid and severe in Cu-poor ($[Cu]/[In] < 1$) absorbers compared to Cu-rich ones.[1][2]

Troubleshooting Steps:

- Confirm Surface Oxidation: Use surface-sensitive techniques like X-ray Photoelectron Spectroscopy (XPS) to detect the presence of oxides (e.g., In_2O_3) on the absorber surface.
 - Measure Quasi-Fermi Level Splitting: Use calibrated photoluminescence (PL) to measure the qFLs. A decrease in qFLs over time in air is a strong indicator of this degradation mode.[3]
 - Attempt Recovery: The surface-related degradation can often be reversed. A chemical etch using potassium cyanide (KCN) is effective at removing the surface oxide layer and restoring the absorber's electronic properties.[1][2] (Caution: KCN is highly toxic and must be handled with extreme care following all safety protocols).
 - Prevention: The most effective solution is prevention. Depositing a buffer layer, such as Cadmium Sulfide (CdS), immediately after the CIS deposition protects the surface and terminates the degradation, ensuring long-term stability even over months.[1][2]
- Experimental Workflow: KCN Etching for Surface Recovery



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Caption: KCN etching protocol for reversing surface oxidation on CIS absorbers.

Issue 2: Performance loss under damp-heat or high humidity conditions.

- Question: My CIS module is degrading under accelerated damp-heat testing (e.g., 85°C / 85% RH). What are the primary mechanisms?
- Answer: Moisture is a primary environmental stressor for CIS/CIGS devices and can trigger multiple degradation pathways simultaneously.[\[4\]](#)[\[5\]](#)
 - Absorber Layer Modification: Moisture exposure can increase the density of deep-level traps within the CIGS absorber while decreasing the net carrier concentration.[\[6\]](#) This combination directly leads to a reduction in V_{oc} .[\[6\]](#)
 - Alkali Metal Migration: Water alters the distribution of alkali metals like sodium (Na).[\[6\]](#)[\[7\]](#) This is critical because Na plays a key role in passivating defects and controlling doping. Its migration can lead to localized performance loss.
 - Component Corrosion/Degradation:
 - Molybdenum (Mo) Back Contact: Moisture ingress, often through scribe lines, can lead to the oxidation of the Mo back contact, forming resistive MoO_x and potentially delamination.[\[8\]](#)
 - TCO (ZnO) Front Contact: The transparent Zinc Oxide (ZnO) front contact can degrade in the presence of moisture, especially when combined with CO_2 , leading to increased series resistance.[\[7\]](#)[\[8\]](#)
 - Encapsulant Byproducts: The hydrolysis of the EVA (ethylene-vinyl acetate) encapsulant can produce acetic acid, which further accelerates the corrosion of the Mo and ZnO layers.[\[8\]](#)
- Troubleshooting Steps:
 - Electrical Analysis: Track the changes in photovoltaic parameters (V_{oc} , J_{sc} , FF, R_s , R_{sh}) over the duration of the damp-heat test. A significant increase in series resistance (R_s) often points to contact degradation, while a drop in V_{oc} and FF suggests issues in the absorber or at the junction.[\[6\]](#)[\[8\]](#)

- Material Characterization (Post-Mortem):
 - SIMS/XPS: Use Secondary Ion Mass Spectrometry (SIMS) to analyze the redistribution of alkali elements (Na, K) and XPS to identify oxidation states of Mo, Zn, In, and Cu at the interfaces.[6]
 - SEM/EDX: Use Scanning Electron Microscopy (SEM) and Energy-Dispersive X-ray Spectroscopy (EDX) on cross-sections of the degraded device to look for physical damage, such as corrosion at scribe lines or delamination at the Mo/CIGS interface.[8]
 - DLTS: Use Deep-Level Transient Spectroscopy (DLTS) to quantify the increase in electronic trap states in the absorber layer.[6]
- Data Summary: Typical Effects of Damp-Heat Stress (85°C / 85% RH)

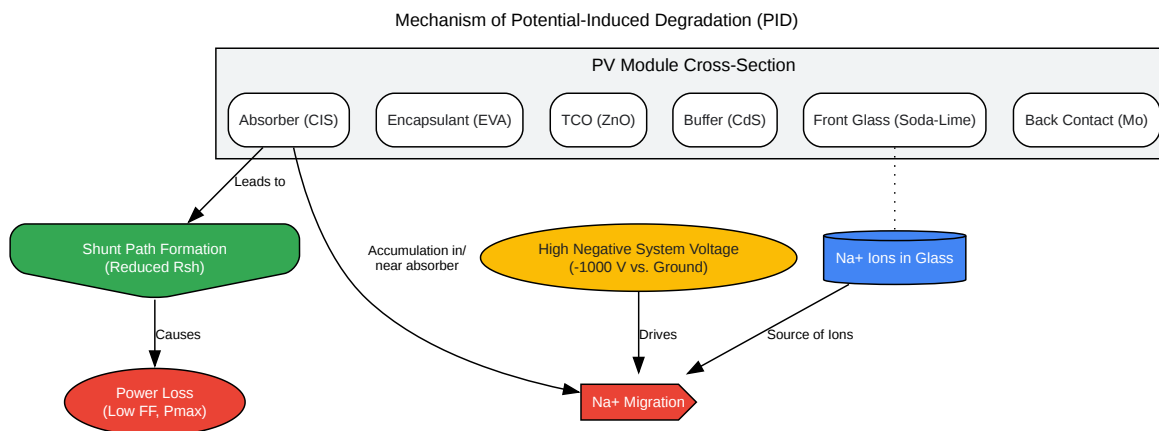
Parameter	Observation	Primary Cause(s)	Reference(s)
V _{oc}	Decrease	Increased trap density, reduced carrier concentration in absorber.	[6]
FF	Decrease	Increased series resistance (R _s), increased shunt conductance.	[6][8]
J _{sc}	Minor Decrease	Potential current collection issues, TCO degradation.	[8]
R _s	Increase	Corrosion of Mo back contact, degradation of ZnO front contact.	[6][8]
Trap Density (N _T)	Increase	Moisture-induced defects in the CIS bulk.	[6]

Issue 3: Shunting and performance loss under high voltage bias (Potential-Induced Degradation - PID).

- Question: My CIS modules in a string show a progressive loss of performance, particularly those at a high negative potential relative to ground. What is happening?
- Answer: This is characteristic of Potential-Induced Degradation (PID). PID is caused by leakage currents that flow from the solar cell to the module frame/ground through the encapsulant and glass.^{[9][10]} In CIS/CIGS modules, a common PID mechanism involves the migration of positive ions (like Na^+) from the soda-lime glass, through the layers, towards the negatively biased cell. This can lead to a significant reduction in shunt resistance (R_{sh}), effectively short-circuiting portions of the cell and causing severe power loss.^{[9][10]}

Troubleshooting Steps:

- System-Level Check: Verify the grounding of your PV system. PID is most common in ungrounded systems or at the negative end of grounded strings.^[9]
 - I-V Curve Analysis: Look for a dramatic decrease in the shunt resistance (R_{sh}) and a corresponding drop in the Fill Factor (FF).
 - Electroluminescence (EL) / Thermography: Use EL imaging to visualize the shunted areas of the module; they will appear dark. Thermal imaging can also reveal "hotspots" associated with shunts.^[11]
 - Accelerated PID Testing: To confirm susceptibility, you can perform accelerated PID tests in a climate chamber by applying a high negative voltage (-1000 V) between the interconnected cells and a grounded metal plate on the module glass at elevated temperature and humidity (e.g., 60°C, 85% RH).^[12]
- Logical Diagram: PID Mechanism in CIS Modules



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Caption: Ion migration from soda-lime glass under high voltage bias causing shunting in CIS cells.

Frequently Asked Questions (FAQs)

- Q1: What is the role of sodium (Na) in CIS devices? Is it good or bad?
 - A: The role of sodium is complex and dose-dependent.
 - **Beneficial Effects:** In small, controlled quantities, Na is crucial for high-efficiency devices. It diffuses from the soda-lime glass substrate or is added intentionally. Its benefits include: increasing the net hole concentration (p-type doping), passivating grain boundaries and defects, and promoting the growth of larger grains with a favorable (112) texture.[\[13\]](#)[\[14\]](#)[\[15\]](#)
 - **Detrimental Effects:** Excessive sodium can be harmful. It can lead to the formation of a secondary phase (NaInSe_2) or increase the density of deep-level defects, which

impedes performance.[13] Furthermore, mobile Na^+ ions can contribute to degradation under damp heat or high voltage bias (PID).[7]

- Q2: My CIS absorber is "Cu-rich". How does this affect its stability?
 - A: Cu-rich absorbers ($[\text{Cu}]/[\text{In}] > 1$) typically exhibit better crystallinity and transport properties (e.g., higher mobility) compared to Cu-poor material.[16][17] However, they are often associated with the presence of a conductive Cu_xSe secondary phase on the surface, which must be removed (e.g., by KCN etching) to produce a good junction.[16] Regarding stability, Cu-rich absorbers have been shown to be less susceptible to performance degradation from surface oxidation in air compared to their Cu-poor counterparts.[2][3]
- Q3: Can the Molybdenum (Mo) back contact degrade?
 - A: Yes. While generally stable, the Mo back contact can be a point of failure, especially in the presence of moisture. It can oxidize to form molybdenum oxide (MoO_x), which is more resistive and can lead to poor adhesion, series resistance increase, and even delamination of the CIGS layer.[8][18] This is often initiated at the edges or scribe lines of a module where moisture can penetrate.
- Q4: What are the key experimental protocols for assessing CIS device stability?
 - A: Standard accelerated testing protocols are used to assess long-term stability.
 - Damp-Heat Test: Typically performed at 85°C and 85% relative humidity for 1000 hours (IEC 61646 standard). This tests for moisture-induced degradation.[4][5]
 - Thermal Cycling: Modules are cycled between low and high temperatures (e.g., -40°C to +85°C) to test for failures from thermal expansion mismatch between layers.
 - Humidity-Freeze Test: Combines high humidity with sub-zero temperatures to test the robustness of seals and encapsulation.
 - Potential-Induced Degradation (PID) Test: Involves applying a high voltage (e.g., -1000 V) to the module at elevated temperature and humidity (e.g., 85°C / 85% RH or 60°C / 85% RH) to test for voltage-driven degradation.[12]

- In-Situ Monitoring: Advanced setups allow for the simultaneous application of stress factors (light, heat, humidity, bias) while continuously monitoring the device's electrical parameters, providing valuable kinetic data on degradation.[19]
- Q5: What is the purpose of the Cadmium Sulfide (CdS) buffer layer in relation to stability?
 - A: The CdS layer, typically deposited by chemical bath deposition (CBD), serves several critical functions for both performance and stability.
 - Junction Formation: It forms the p-n heterojunction with the p-type CIS absorber.
 - Surface Passivation: As mentioned in Issue 1, the CdS layer protects the CIS surface from oxidation and ambient contaminants, preventing a major degradation pathway.[1][2]
 - Lattice Matching: It provides a better lattice match to the subsequent ZnO window layer than the CIS absorber itself.
 - However, the CdS layer itself can be a point of instability. Interdiffusion of Cd and Cu/In at the CdS/CIS interface can occur, especially at elevated temperatures, potentially altering the junction properties.[20]

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